

# Proper Disposal of Acron MC: A Guide for Laboratory Professionals

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## Compound of Interest

|                |             |
|----------------|-------------|
| Compound Name: | Acron MC    |
| CAS No.:       | 123938-54-5 |
| Cat. No.:      | B1168772    |

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Ensuring the safe and environmentally responsible disposal of **Acron MC**, a commonly used denture base resin, is a critical aspect of laboratory safety and chemical handling. This guide provides essential information and step-by-step procedures for the proper disposal of both the liquid and powder components, as well as cured resin. Adherence to these guidelines will help safeguard personnel and the environment, ensuring compliance with regulatory standards.

## Summary of Waste Disposal Recommendations

Proper disposal of **Acron MC** is contingent on its chemical composition and local regulations. The liquid component contains Methyl Methacrylate, a flammable and potentially hazardous substance, necessitating specific disposal protocols.

| Component              | Key Hazards                                                                 | Disposal Recommendations                                                                                                                                                                                                    |
|------------------------|-----------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Acron MC Liquid        | Flammable, Skin Irritant, Skin Sensitizer, May cause respiratory irritation | Must not be disposed of with household garbage.[1]<br>Dispose of in accordance with local, regional, and national regulations.[2][3] Should be handled by an approved waste disposal plant.[2] Do not empty into drains.[2] |
| Acron MC Powder        | May produce an allergic reaction (contains Dibenzoyl peroxide)              | Must not be disposed of together with household garbage. Disposal must be made according to official regulations.[4]                                                                                                        |
| Cured Acron MC         | Generally considered non-hazardous                                          | While specific data is limited, it is recommended to dispose of as solid waste in accordance with local regulations.                                                                                                        |
| Contaminated Packaging | May retain hazardous residue                                                | Empty containers should be taken to an approved waste site for recycling or disposal.[2]<br>Do not reuse empty containers.[2]                                                                                               |

## Step-by-Step Disposal Procedures

The following procedures provide a general framework for the disposal of **Acron MC**. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all applicable regulations.

### Unused Acron MC Liquid (Monomer)

- **Do Not Pour Down the Drain:** Due to its chemical nature, the liquid monomer should never be disposed of in the sewer system.[2]

- Collection in a Designated Waste Container:
  - Use a clearly labeled, leak-proof container designated for flammable liquid chemical waste.
  - The container should be compatible with methyl methacrylate.
  - Keep the container closed when not in use.
- Arrange for Chemical Waste Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste.

## Unused Acron MC Powder (Polymer)

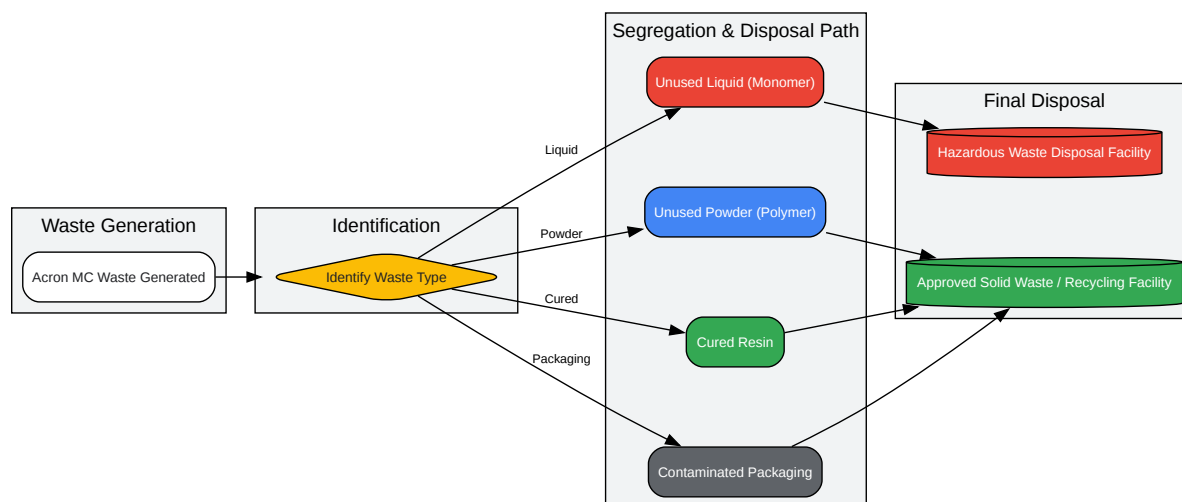
- Avoid Creating Dust: Handle the powder carefully to minimize the generation of airborne dust.
- Collection:
  - Collect the unused powder in a sealed bag or container to prevent dispersal.
  - Label the container clearly as "**Acron MC Powder Waste**."
- Disposal: While not classified as hazardous, it should not be disposed of with regular trash. [\[4\]](#) Consult with your EHS department for the appropriate disposal method, which may include incineration or a designated landfill.

## Cured Acron MC (Polymerized Resin)

- Assessment: Fully polymerized **Acron MC** is generally considered a non-hazardous solid waste.
- Disposal: It can typically be disposed of in the regular solid waste stream. However, it is best practice to confirm this with your local waste management regulations.

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Acron MC** waste.



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### Acron MC Disposal Decision Workflow

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## References

- 1. [gc.dental](http://gc.dental) [gc.dental]
- 2. [labelsds.com](http://labelsds.com) [labelsds.com]
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